

Proper Disposal of (R)-Funapide: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (R)-Funapide

Cat. No.: B8175959

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(R)-Funapide is a small molecule inhibitor of the sodium channels Nav1.7 and Nav1.8, investigated for its potential as an analgesic.[1][2] As with any research chemical, proper disposal is crucial to ensure personnel safety and environmental protection. This guide provides essential information and step-by-step procedures for the safe handling and disposal of **(R)-Funapide** in a laboratory setting.

Chemical and Physical Properties

A summary of the key chemical and physical properties of Funapide is provided below. This information is essential for a preliminary assessment of its potential hazards, although it does not replace a comprehensive Safety Data Sheet (SDS).

Property	Value
Molecular Formula	C ₂₂ H ₁₄ F ₃ NO ₅ [3]
Molar Mass	429.351 g·mol ⁻¹ [2]
CAS Number	1259933-15-7 ((R)-Funapide)[1]
Appearance	Solid powder
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 1 year[4]

Disposal Procedures

While a specific Safety Data Sheet (SDS) for **(R)-Funapide** was not readily available in the public domain, the following procedures are based on general best practices for the disposal of research-grade pharmaceuticals and chemicals. Always consult your institution's Environmental Health and Safety (EHS) department and local regulations for specific disposal requirements.

1. Unused or Expired **(R)-Funapide** (Solid Form):

- Preferred Method: Hazardous Waste Collection.
 - Package the original container in a secure secondary container.
 - Label the container clearly as "Hazardous Waste" and include the chemical name "**(R)-Funapide**" and any other identifiers.
 - Arrange for pickup by your institution's licensed hazardous waste disposal service.
- Alternative Method (if permitted by local regulations and EHS):
 - Do not dispose of down the drain or in regular trash.
 - Follow guidelines for the disposal of non-RCRA pharmaceutical waste if applicable in your region.^[5]

2. Contaminated Materials (e.g., gloves, weighing paper, pipette tips):

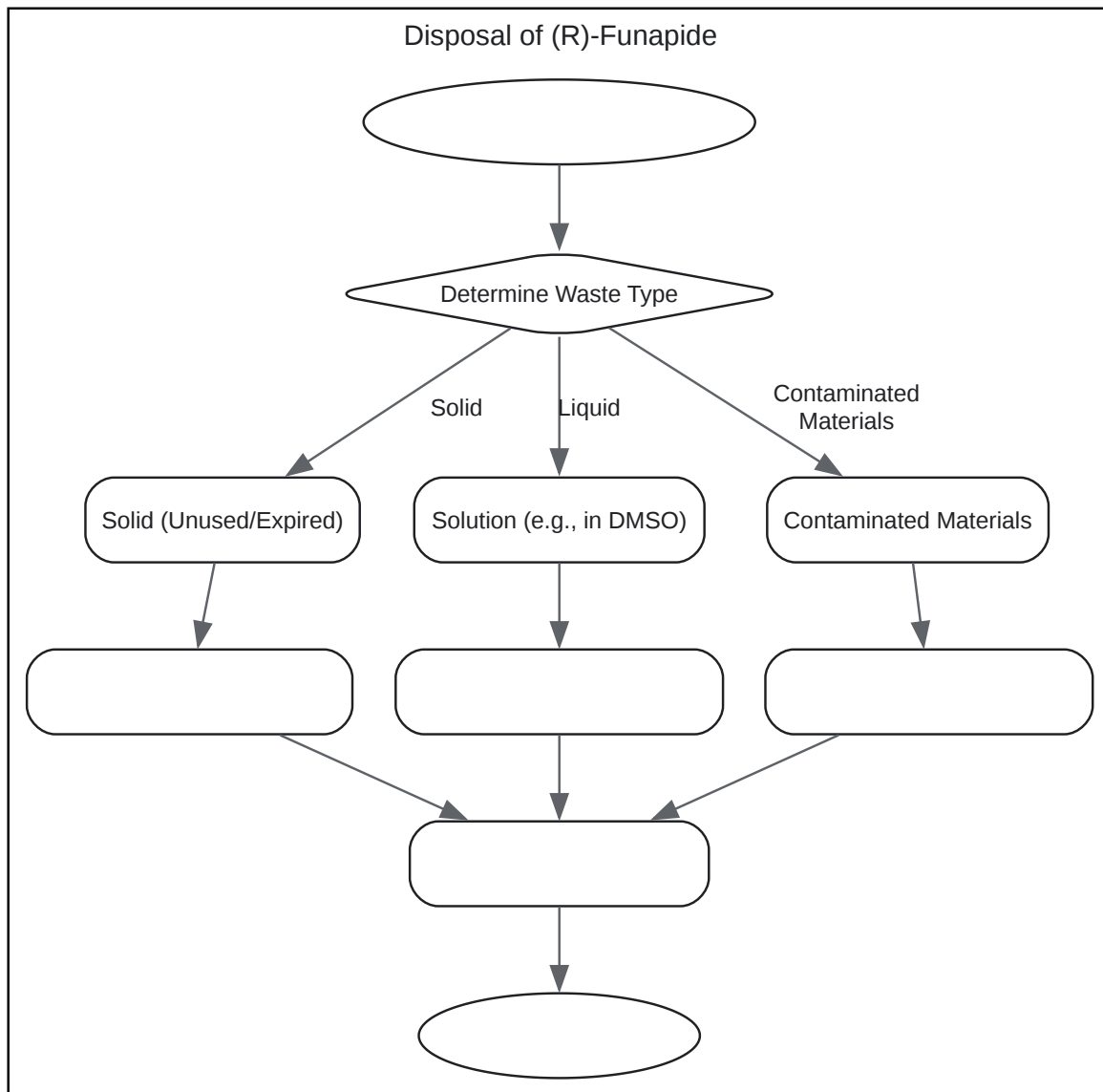
- All materials that have come into direct contact with **(R)-Funapide** should be considered contaminated.
- Collect these materials in a designated, sealed waste bag or container.
- Label the container as "Hazardous Waste - **(R)-Funapide** Contaminated Debris."
- Dispose of through your institution's hazardous waste program.

3. **(R)-Funapide** in Solution (e.g., DMSO):

- Do not dispose of solutions down the drain. Organic solvents like DMSO are not suitable for sewer disposal.
- Collect all solutions containing **(R)-Funapide** in a designated, sealed, and properly labeled hazardous waste container.
- The label should include the chemical name, solvent, and approximate concentration.
- Dispose of the container through your institution's chemical waste program.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **(R)-Funapide**.



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Caption: Workflow for the proper disposal of **(R)-Funapide**.

General Safety and Handling Precautions

While specific handling precautions would be detailed in an SDS, general good laboratory practices should be followed:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **(R)-Funapide**.
- Ventilation: Handle the solid compound and prepare solutions in a well-ventilated area, preferably a chemical fume hood.
- Spill Response: In case of a spill, follow your laboratory's established spill response procedures for chemical compounds.

Disclaimer: This information is intended as a general guide and does not replace the need for a formal risk assessment and adherence to institutional and local regulations. Always prioritize safety and consult with your institution's EHS department for specific guidance on the disposal of **(R)-Funapide** and other chemical waste. The development of Funapide was discontinued in 2022.[2]

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Funapide - Wikipedia [en.wikipedia.org]
- 3. Funapide | C22H14F3NO5 | CID 49836093 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Funapide | Sodium Channel | TargetMol [targetmol.com]
- 5. USP 800 & Hazardous Drug Disposal | Stericycle [stericycle.com]
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